

Essential Safety and Logistical Information for Handling XMD-17-51

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Compound of Interest

Compound Name: XMD-17-51

Cat. No.: B10800693

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This document provides crucial safety and logistical guidance for laboratory personnel handling the potent protein kinase modulator, **XMD-17-51**. In the absence of a specific Safety Data Sheet (SDS), a precautionary approach is mandatory, treating the compound as potentially hazardous upon inhalation, ingestion, or skin contact.^[1] Adherence to these procedures is essential to ensure personal safety and maintain a safe laboratory environment.

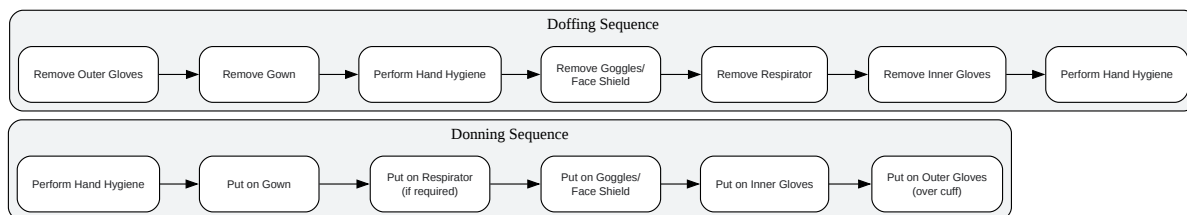
Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is required when handling **XMD-17-51** to minimize exposure. ^{[1][2][3]} The following table summarizes the recommended PPE for various laboratory operations involving this compound.

Operation	Recommended Personal Protective Equipment
Receiving and Unpacking	- Single pair of chemotherapy-rated gloves[3]
Weighing and Aliquoting (Dry Powder)	- Double pair of chemotherapy-rated gloves- Disposable gown with tight-fitting cuffs- Safety glasses with side shields or splash goggles- N95 or higher-rated respirator (if not handled in a certified chemical fume hood or ventilated balance enclosure)
Solution Preparation	- Double pair of chemotherapy-rated gloves- Disposable gown with tight-fitting cuffs- Safety glasses with side shields or splash goggles- Face shield if there is a splash hazard
Cell Culture and In Vitro Assays	- Single pair of chemotherapy-rated gloves- Laboratory coat
Waste Disposal	- Double pair of chemotherapy-rated gloves- Disposable gown with tight-fitting cuffs- Safety glasses with side shields or splash goggles

Standard Operating Procedure: Donning and Doffing of PPE

The following diagram outlines the correct sequence for putting on (donning) and taking off (doffing) personal protective equipment to prevent contamination.



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References

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